Application Notes and Protocols for RAPTA-C in Cell Culture Experiments

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Compound of Interest

Compound Name:	*RAPTA-C*
CAS No.:	*372948-28-2*
Cat. No.:	*B610417*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

RAPTA-C, or [Ru(η⁶-p-cymene)Cl_2(pta)] where pta is 1,3,5-triaza-7-phosphaadamantane, is a promising organometallic ruthenium(II)-arene complex that has garnered significant attention for its anti-cancer properties. Unlike classical cytotoxic agents, **RAPTA-C** exhibits low direct cytotoxicity against cancer cells but demonstrates potent anti-metastatic and anti-angiogenic effects in vivo.[1][2][3] Its unique mechanism of action involves the induction of G2/M phase cell cycle arrest and apoptosis through the modulation of key signaling pathways, including the p53-JNK and mitochondrial pathways.[4][5][6][7] This document provides detailed protocols for the preparation and use of **RAPTA-C** in cell culture experiments, enabling researchers to investigate its biological effects.

Data Presentation

Table 1: Physicochemical Properties and Storage of RAPTA-C

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Property	Value	Reference
Chemical Formula	$C_{24}H_{36}Cl_2N_5PRu$	[8]
Molecular Weight	597.53 g/mol	[8]
Appearance	Solid powder	[8]
Solubility	Soluble in DMSO	[8][9]
Stock Solution Storage	-20°C (short-term) or -80°C (long-term)	[6]

Table 2: In Vitro Cytotoxicity of **RAPTA-C** in Human Cancer Cell Lines

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Cell Line	Cancer Type	IC_{50} (μM)	Exposure Time (h)	Assay	Reference
A2780	Ovarian Carcinoma	~250	72	MTT	[10]
A2780	Ovarian Carcinoma	271	72	WST-1	[11]
A2780cisR	Cisplatin-resistant Ovarian Carcinoma	>300	72	WST-1	[11]
OVCAR-3	Ovarian Carcinoma	>300	72	SRB	[11]
HT29	Colorectal Adenocarcinoma	436	Not Specified	Not Specified	[11]
TS/A	Mouse Mammary Adenocarcinoma	>300	Not Specified	Not Specified	[1]
HBL-100	Human Breast Milk Epithelial	>300	Not Specified	Not Specified	[1]

Experimental Protocols

Preparation of **RAPTA-C** Stock and Working Solutions

Objective: To prepare **RAPTA-C** solutions for use in cell culture experiments.

Materials:

- **RAPTA-C** powder
- Dimethyl sulfoxide (DMSO), sterile

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- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Sterile microcentrifuge tubes and pipette tips

Protocol:

- Stock Solution Preparation (10 mM):
  - Aseptically weigh the required amount of **RAPTA-C** powder. For a 10 mM stock solution, dissolve 5.975 mg of **RAPTA-C** in 1 mL of sterile DMSO.
  - Vortex thoroughly to ensure complete dissolution.
  - Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[6]
- Working Solution Preparation:
  - Thaw an aliquot of the 10 mM **RAPTA-C** stock solution at room temperature.
  - Dilute the stock solution to the desired final concentration in pre-warmed complete cell culture medium. For example, to prepare a 100 µM working solution, add 10 µL of the 10 mM stock solution to 990 µL of complete medium.
  - It is crucial to prepare fresh working solutions immediately before each experiment due to the hydrolysis of **RAPTA-C** in aqueous solutions.[1][2] The stability of **RAPTA-C** is higher in solutions with high chloride concentrations.[3]

In Vitro Cytotoxicity Assay (MTT Assay)

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of **RAPTA-C** in a cancer cell line.

Materials:

- Cancer cell line of interest (e.g., A2780 human ovarian carcinoma)

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- Complete cell culture medium
- 96-well cell culture plates
- **RAPTA-C** working solutions (various concentrations)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Multi-well plate reader

Protocol:

- Cell Seeding:
  - Trypsinize and count the cells.
  - Seed 5,000 cells per well in 100 µL of complete medium into a 96-well plate.
  - Incubate for 24 hours at 37°C and 5% CO_2 to allow for cell attachment.[10]
- Drug Treatment:
  - Prepare serial dilutions of **RAPTA-C** in complete medium.
  - Remove the old medium from the wells and add 100 µL of the **RAPTA-C** working solutions at various concentrations. Include a vehicle control (medium with the same percentage of DMSO as the highest **RAPTA-C** concentration).
  - Incubate the plate for 72 hours at 37°C and 5% CO_2.[10]
- MTT Assay:
  - After the incubation period, add 10 µL of MTT solution to each well.
  - Incubate for 3 hours at 37°C.[10]

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- Add 100 µL of solubilization buffer to each well and mix thoroughly to dissolve the formazan crystals.[10]
- Measure the absorbance at 570 nm using a multi-well plate reader.

- Data Analysis:
  - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
  - Plot the percentage of viability against the logarithm of the **RAPTA-C** concentration.
  - Determine the IC_{50} value using a suitable software with a non-linear regression curve fit.

Western Blot Analysis of Signaling Pathways

Objective: To investigate the effect of **RAPTA-C** on the expression of proteins involved in apoptosis and cell cycle regulation (e.g., p53, Bax, Bcl-2, JNK).

Materials:

- Cancer cell line of interest
- 6-well cell culture plates
- **RAPTA-C** working solutions
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p53, anti-Bax, anti-Bcl-2, anti-phospho-JNK, anti-JNK, anti-GAPDH)

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- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Protocol:

- Cell Treatment and Lysis:
  - Seed cells in 6-well plates and grow to ~70-80% confluency.
  - Treat the cells with **RAPTA-C** at the desired concentration (e.g., IC_{50} value) for a specified time (e.g., 24 or 48 hours).
  - Wash the cells with ice-cold PBS and lyse them with RIPA buffer.
  - Scrape the cells and collect the lysate. Centrifuge at 14,000 rpm for 15 minutes at 4°C to pellet cell debris.
  - Collect the supernatant containing the protein extract.
- Protein Quantification and Electrophoresis:
  - Determine the protein concentration of each sample using a BCA assay.
  - Denature equal amounts of protein (e.g., 20-30 µg) by boiling in Laemmli sample buffer.
  - Separate the proteins by SDS-PAGE.
- Western Blotting:
  - Transfer the separated proteins to a PVDF membrane.
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody overnight at 4°C.

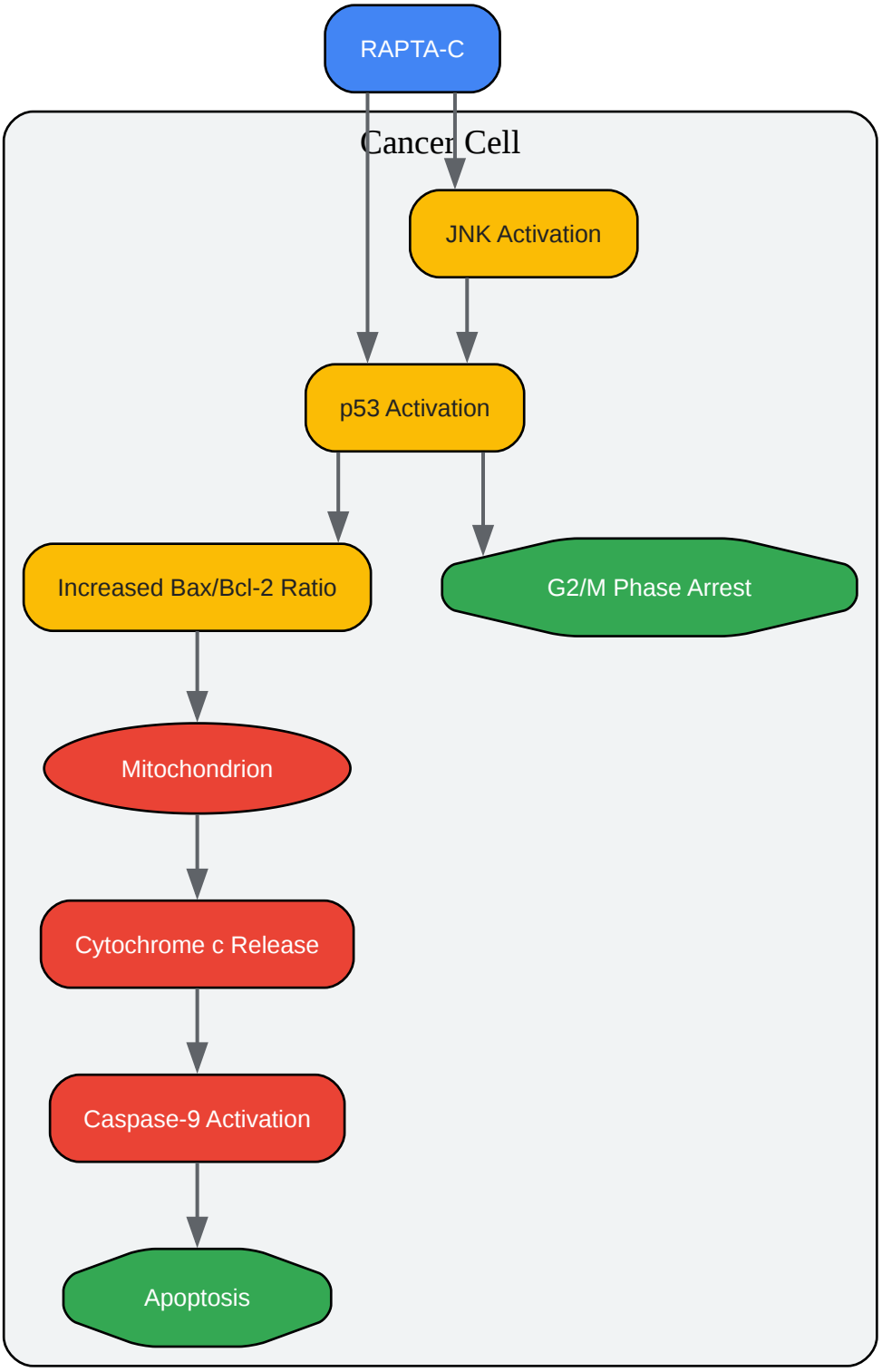
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- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.

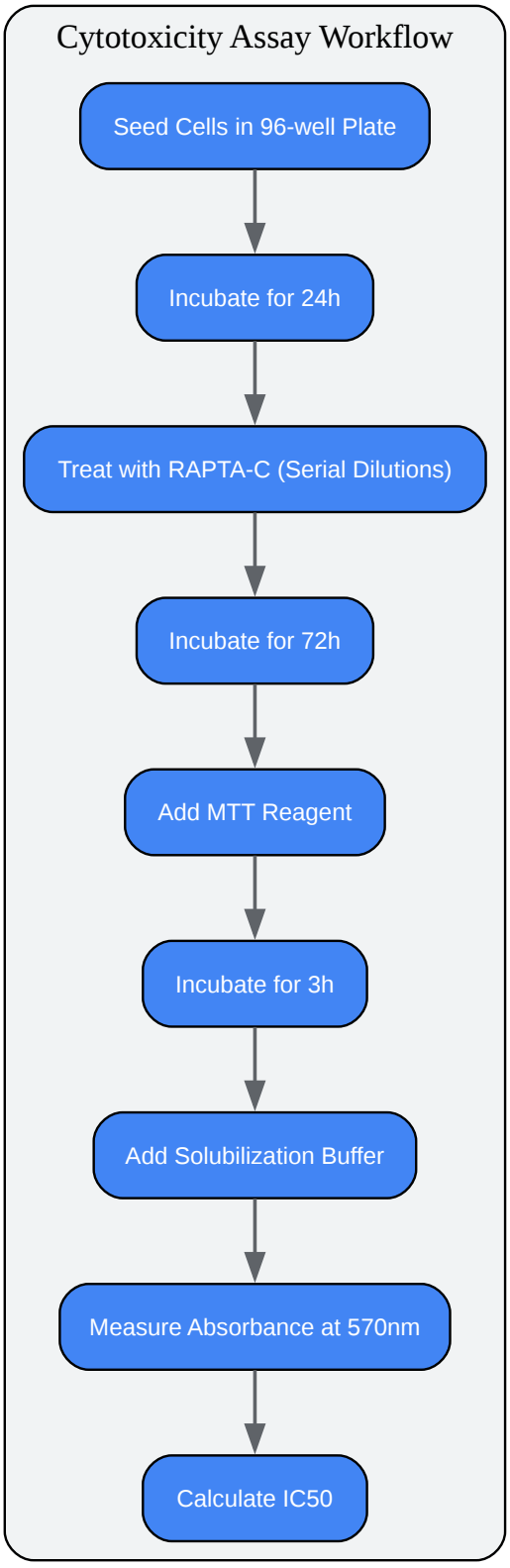
- Detection and Analysis:
  - Add ECL substrate to the membrane and detect the chemiluminescent signal using an imaging system.
  - Analyze the band intensities using densitometry software. Normalize the protein of interest to a loading control like GAPDH.

Mandatory Visualizations

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